

An In-depth Technical Guide to the Thermal Stability of 3-Butoxyphenol

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Compound of Interest

Compound Name: **3-Butoxyphenol**

Cat. No.: **B099933**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data on the thermal stability of **3-butoxyphenol** is not readily available in published literature. This guide provides a comprehensive overview of the principles and methodologies used to assess the thermal stability of phenolic compounds, utilizing data from structurally similar molecules for illustrative purposes.

Introduction

3-Butoxyphenol, a member of the alkoxy-substituted phenol family, possesses a chemical structure that lends itself to applications in various fields, including organic synthesis and potentially as an intermediate in the development of pharmaceuticals and other specialty chemicals. The thermal stability of such a compound is a critical parameter, dictating its storage conditions, handling procedures, and viability in manufacturing processes that may involve elevated temperatures. Understanding the thermal decomposition profile, including the onset of degradation and the nature of the decomposition products, is paramount for ensuring safety, process efficiency, and the purity of the final products.

This technical guide outlines the standard methodologies for evaluating the thermal stability of compounds like **3-butoxyphenol** and presents a hypothetical thermal profile based on data from analogous phenolic ethers.

Physicochemical Properties of Alkoxy-Substituted Phenols

A summary of key physicochemical properties for alkoxy-substituted phenols, which are relevant to their thermal behavior, is presented in Table 1. These properties provide a baseline for understanding how **3-butoxyphenol** is likely to behave under thermal stress.

Table 1: Physicochemical Properties of Representative Alkoxy-Substituted Phenols

Property	3-Methoxyphenol	2-Ethoxyphenol	4-Ethoxyphenol	3-Butoxyphenol (Predicted)
Molecular Formula	C ₇ H ₈ O ₂	C ₈ H ₁₀ O ₂	C ₈ H ₁₀ O ₂	C ₁₀ H ₁₄ O ₂
Molecular Weight	124.14 g/mol	138.16 g/mol	138.17 g/mol	166.22 g/mol
Boiling Point	243 °C	216-217 °C[1]	No data available	Higher than ethoxy analogs
Flash Point	No data available	91 °C[1]	No data available	Likely > 100 °C
Appearance	Liquid	Liquid	Solid	Liquid/Solid

Note: Data for **3-butoxyphenol** is predicted based on trends observed in homologous series.

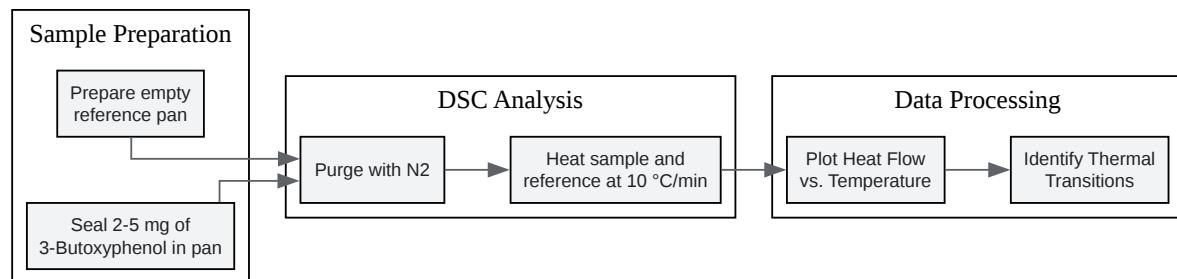
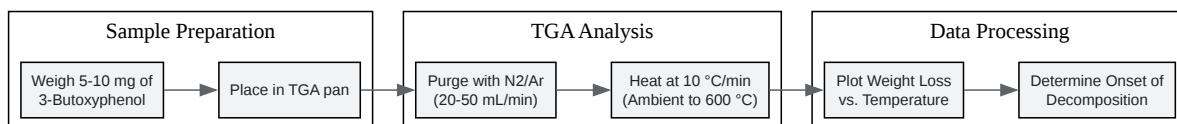
Experimental Protocols for Thermal Stability Analysis

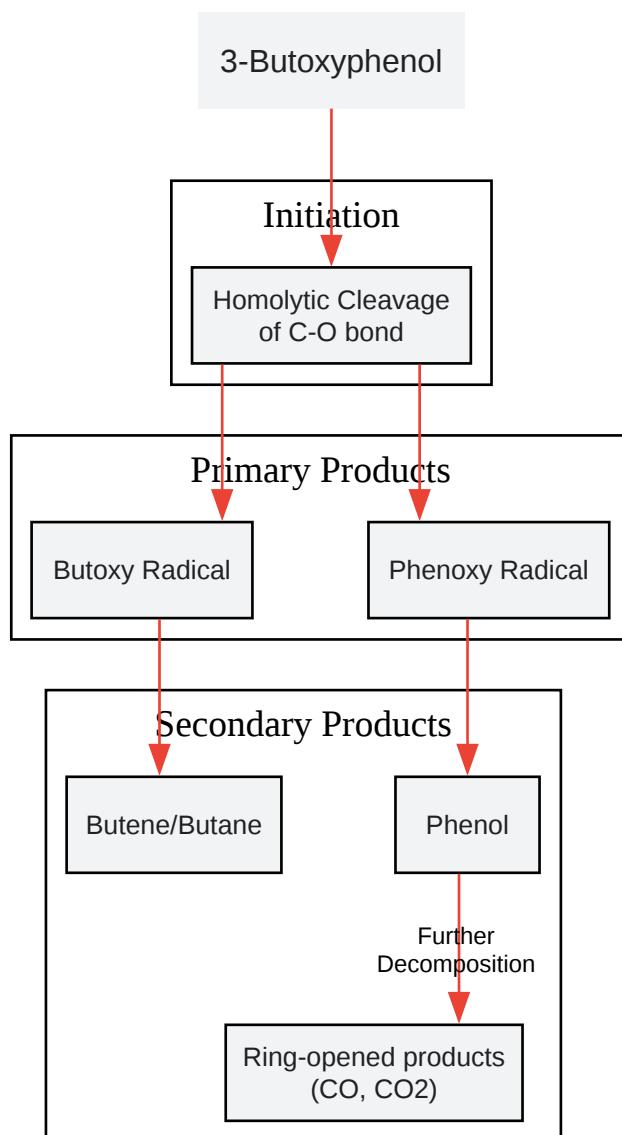
A multi-faceted approach is typically employed to comprehensively assess the thermal stability of a chemical compound. The primary techniques include Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS).

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is a fundamental technique for determining the decomposition temperature of a material.

Experimental Protocol:

- Sample Preparation: A small, accurately weighed sample of **3-butoxyphenol** (typically 5-10 mg) is placed in a TGA pan (e.g., alumina or platinum).
- Instrument Setup: The TGA instrument is purged with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- Temperature Program: The sample is heated at a constant rate, for example, 10 °C/min, over a temperature range of ambient to 600 °C.
- Data Analysis: The resulting TGA curve plots the percentage of weight loss against temperature. The onset of decomposition is determined from this curve. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.





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References

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